

12-Bromododecanoic acid solubility issues optimization

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

Cat. No.: S577883

[Get Quote](#)

Physical Properties & Handling

The table below consolidates the essential technical data for **12-Bromododecanoic acid**, which is crucial for any experimental setup.

Property	Value / Description	Source
Appearance	Off-white powder	[1]
Purity	≥ 97%	[1] [2]
Melting Point	52 - 55 °C	[2]
Molecular Weight	279.21 - 279.22 g/mol	[1] [3]
Molecular Formula	C ₁₂ H ₂₃ BrO ₂	[1] [3]
Solubility	Soluble in chloroform (~50 mg/mL), yielding a clear to slightly hazy, colorless to faintly yellow solution.	[2]

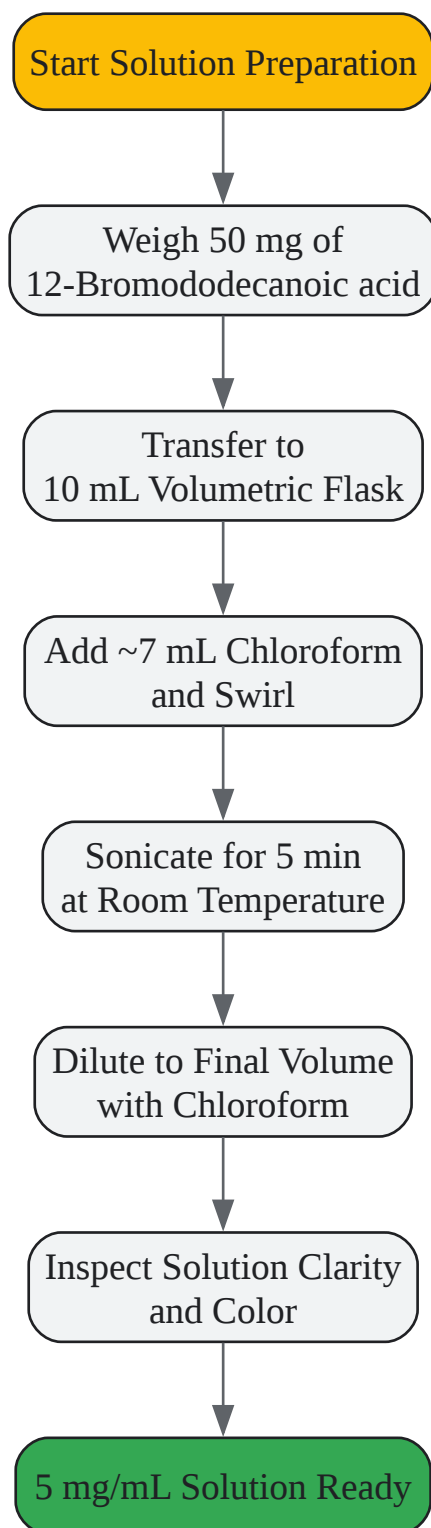
Property	Value / Description	Source
Flash Point	110 °C (closed cup)	[2]
Storage	Store at room temperature, away from light.	[1]
Shelf Life	2 years	[1]

Experimental Protocol: Solution Preparation

Here is a detailed methodology for preparing a solution of **12-Bromododecanoic acid** in chloroform, which can be included as a standard operating procedure.

- **Principle:** This protocol describes a method to prepare a standard solution of **12-Bromododecanoic acid** using chloroform as the solvent, leveraging its known solubility in this medium [2].
- **Materials:**
 - **12-Bromododecanoic acid** (≥97% purity) [1] [2]
 - Chloroform (anhydrous, reagent grade)
 - Analytical balance
 - Volumetric flask (e.g., 10 mL)
 - Sonicator (e.g., Soniprep 150 or similar) [4]
- **Procedure:**
 - **Weighing:** Tare a clean weighing boat on an analytical balance. Accurately weigh **50 mg** of **12-Bromododecanoic acid** powder.
 - **Transfer:** Quantitatively transfer the weighed powder into a 10 mL volumetric flask.
 - **Dissolution:** Add a small amount of chloroform (around 5-7 mL) to the flask. Swirl gently to disperse the solid.
 - **Sonication:** Place the flask in a sonicator bath for approximately **5 minutes** at room temperature to facilitate complete dissolution and ensure any aggregates are dispersed [4].
 - **Final Volume:** After sonication, dilute the solution to the 10 mL mark with chloroform, resulting in a final concentration of **5 mg/mL**.
 - **Inspection:** Observe the solution. It should appear clear to slightly hazy and colorless to faintly yellow [2].

The workflow for this preparation method is straightforward, as shown in the following diagram:



[Click to download full resolution via product page](#)

Safety & Handling Guidelines

For FAQs and safety documentation, the following points are critical.

- **Personal Protective Equipment (PPE):** It is recommended to wear **gloves, type N95 respirators, and eyeshields** when handling this compound [2].
- **Storage & Stability:**
 - **Storage Conditions:** The chemical should be stored at room temperature and protected from light to maintain stability [1].
 - **Shelf Life:** It has a typical shelf life of **2 years** under these recommended conditions [1].
- **General Applications:** This compound is primarily used as a versatile building block in organic synthesis. Its structure allows for reactions at both the carboxylic acid (to form esters or amides) and the bromine terminus (for nucleophilic substitution), making it useful in developing surfactants, polymer modifiers, and pharmaceutical intermediates [1].

Troubleshooting & Knowledge Gaps

The search results lack detailed protocols for resolving specific solubility problems. To build a more comprehensive knowledge base, you could consider the following:

- **Exploring Alternative Solvents:** If solubility in chloroform is insufficient for your application, you could experimentally test other organic solvents like **DMSO, DMF, or tetrahydrofuran (THF)**, which are common for dissolving similar organic compounds.
- **Application-Specific Optimization:** The optimal solvent and concentration might depend heavily on your downstream application. For instance, the required purity and solvent compatibility differ between polymer synthesis and biochemical studies.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 73367-80-3 12 - bromododecanoic - Watsonnoke Scientific Ltd acid [watsonnoke.com]
2. 12-Bromododecanoic acid 97 73367-80-3 [sigmaaldrich.com]
3. 12-Bromododecanoic Acid [go.drugbank.com]

4. Calcium mobilisation and CCK secretion induced by modified ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [12-Bromododecanoic acid solubility issues optimization].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b577883#12-bromododecanoic-acid-solubility-issues-optimization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com